

Essential Safety and Logistical Information for Handling JNJ-64264681

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Compound of Interest		
Compound Name:	JNJ-64264681	
Cat. No.:	B15577197	Get Quote

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling of **JNJ-64264681**, a Potent Bruton's Tyrosine Kinase (BTK) Inhibitor.

JNJ-64264681 is an orally active, irreversible covalent inhibitor of Bruton's tyrosine kinase (BTK), a key enzyme in B-cell receptor signaling pathways. Its potency and targeted mechanism make it a valuable tool in cancer and autoimmune disease research. As with any potent, biologically active compound, adherence to strict safety protocols is paramount to protect laboratory personnel from potential exposure and to ensure the integrity of experimental work. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, based on best practices for handling potent pharmaceutical compounds and data from similar BTK inhibitors.

Personal Protective Equipment (PPE): A Multi-Faceted Approach to Safety

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for various laboratory activities involving **JNJ-64264681**.



Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Primary Engineering Control: Certified Chemical Fume Hood or Powder Containment Hood Gloves: Double-gloving with nitrile gloves is mandatory. Change gloves immediately if contaminated Eye Protection: Chemical splash goggles providing a complete seal around the eyes Respiratory Protection: A NIOSH-approved N95 or higher-rated respirator is required to prevent inhalation of fine powders Lab Coat: A dedicated, disposable, solid-front lab coat.
Solution Preparation and Handling	- Primary Engineering Control: Certified Chemical Fume Hood Gloves: Double-gloving with nitrile gloves Eye Protection: Chemical splash goggles. A face shield is recommended for larger volumes or when there is a significant splash risk Lab Coat: A dedicated, disposable, solid-front lab coat.
In Vitro / In Vivo Dosing	- Primary Engineering Control: Biological Safety Cabinet (for cell culture) or appropriate ventilated enclosure Gloves: Nitrile gloves Eye Protection: Safety glasses with side shields Lab Coat: Standard laboratory coat.
Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves Eye Protection: Chemical splash goggles Lab Coat: A dedicated, disposable, solid-front lab coat.

Operational Plan: A Step-by-Step Guide to Safe Handling

A systematic approach is crucial for minimizing risk when working with **JNJ-64264681**. The following procedural guidance outlines the key phases of handling.



- Designated Area: All handling of solid JNJ-64264681 and concentrated solutions must occur
 in a designated and restricted area, such as a certified chemical fume hood, a glove box, or
 an isolator to ensure containment.
- Decontamination Supplies: Ensure that a decontamination solution is readily available in the
 work area. Based on stability studies of similar covalent BTK inhibitors like ibrutinib, which
 show degradation under acidic and alkaline conditions, a freshly prepared 10% sodium
 hypochlorite (bleach) solution followed by a neutralizing agent like 1% sodium thiosulfate
 solution is a reasonable choice for decontamination.
- Waste Containers: Prepare clearly labeled, sealed waste containers for all types of waste that will be generated (solid, liquid, sharps). These should be designated as "Cytotoxic Waste."
- Weighing and Aliquoting: Whenever possible, use a closed system for weighing and transferring the compound. If handling the powder directly, use techniques that minimize dust generation, such as gentle scooping.
- Solution Preparation: When dissolving the compound, add the solvent (e.g., DMSO) to the solid slowly to avoid splashing. Keep containers covered as much as possible.
- Decontamination: Thoroughly decontaminate all surfaces and equipment used during the handling process with the prepared decontamination solution.
- PPE Removal: Remove PPE in a designated doffing area, taking care to avoid selfcontamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- Personal Hygiene: Wash hands and any potentially exposed skin thoroughly with soap and water after removing PPE.

Disposal Plan: Managing JNJ-64264681 Waste

All waste generated from handling **JNJ-64264681** should be treated as cytotoxic waste and disposed of in accordance with institutional and local environmental regulations.

Solid Waste: This includes contaminated gloves, disposable lab coats, bench paper, and any
other solid materials that have come into contact with the compound.



- Procedure: Place all solid waste into a designated, leak-proof, and clearly labeled
 "Cytotoxic Waste" container with a purple bag liner.
- Liquid Waste: This includes unused solutions of JNJ-64264681 and contaminated solvents.
 - Procedure: Collect all liquid waste in a compatible, sealed, and clearly labeled "Cytotoxic Liquid Waste" container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety office.
- Sharps Waste: This includes needles, syringes, and any other sharp objects contaminated with JNJ-64264681.
 - Procedure: Dispose of all sharps waste immediately into a designated, puncture-resistant, and clearly labeled "Cytotoxic Sharps" container.

Spill and Emergency Procedures

In the event of a spill, prompt and appropriate action is critical to mitigate exposure.

- Small Spills (less than 5 mL or 5 g):
 - Alert personnel in the immediate area.
 - Wearing the appropriate PPE (double gloves, lab coat, eye protection, and respirator for powders), cover the spill with absorbent material from a chemical spill kit.
 - Work from the outside of the spill inwards to clean the area.
 - Decontaminate the area with a 10% bleach solution, followed by a 1% sodium thiosulfate solution.
 - Place all contaminated materials into the cytotoxic waste container.
- Large Spills (greater than 5 mL or 5 g):
 - Evacuate the area immediately.
 - Alert others and prevent entry into the contaminated area.







 Contact your institution's Environmental Health and Safety (EHS) department for assistance with cleanup.

In case of personal exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.
- Eye Contact: Flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.

Seek immediate medical attention after any exposure.

Caption: Workflow for the safe handling of JNJ-64264681.

By implementing these safety protocols, researchers can handle **JNJ-64264681** with confidence, minimizing personal risk and ensuring a safe and productive laboratory environment. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet for any chemical before beginning work.

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